

Application Note: Quantification of (R)-3-hydroxytetradecanoic Acid Using Mass Spectrometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (R)-3-Hydroxytetradecanoic acid

Cat. No.: B041485

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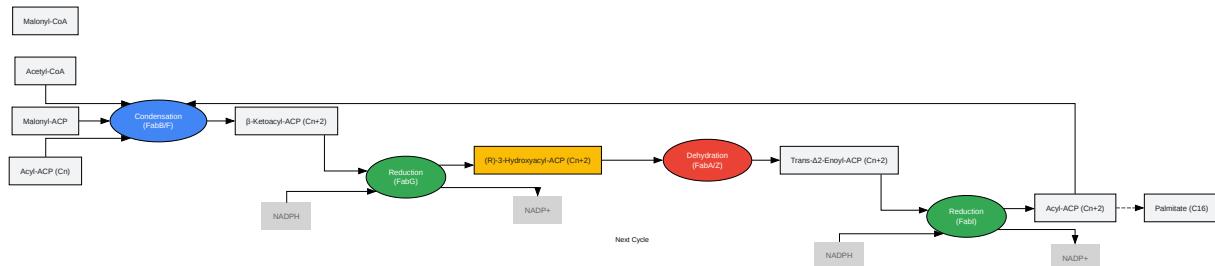
For Researchers, Scientists, and Drug Development Professionals

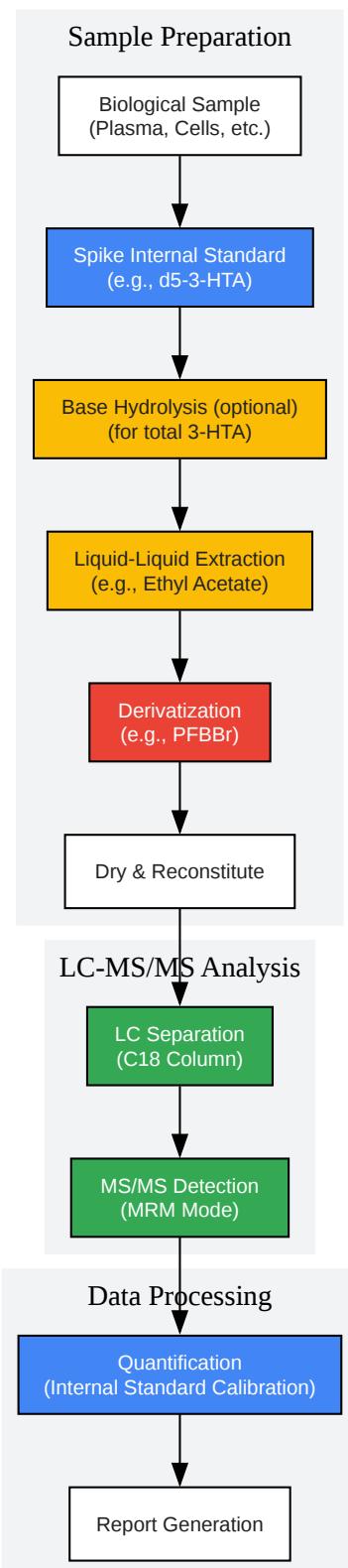
Introduction

(R)-3-hydroxytetradecanoic acid is a long-chain hydroxy fatty acid that serves as a key intermediate in fatty acid biosynthesis in various organisms, including humans and bacteria.^[1] It also plays a role as a structural component of lipopolysaccharide (LPS) in Gram-negative bacteria, making it a relevant biomarker for bacterial endotoxins. Accurate quantification of **(R)-3-hydroxytetradecanoic acid** is crucial for studying metabolic pathways, diagnosing certain fatty acid oxidation disorders, and assessing endotoxin exposure. This application note provides a detailed protocol for the sensitive and specific quantification of **(R)-3-hydroxytetradecanoic acid** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Signaling Pathway Context: Fatty Acid Biosynthesis

(R)-3-hydroxytetradecanoic acid is an essential intermediate in the de novo synthesis of fatty acids. The pathway involves a repeating cycle of four enzymatic reactions that extend the fatty acyl chain by two carbons in each cycle. The production of the (R)-3-hydroxyacyl-ACP intermediate is a critical reduction step in this process.



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References

- 1. Human Metabolome Database: Showing metabocard for 3-Hydroxytetradecanoic acid (HMDB0061656) [hmdb.ca]
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